

Technical Guide: N-(4-Oxocyclohexyl)phthalimide - Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 4-Phthalimidocyclohexanone

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Abstract

N-(4-Oxocyclohexyl)phthalimide is a chemical compound of interest in materials science and pharmaceutical development. This technical guide provides a comprehensive overview of its known physicochemical properties, a detailed experimental protocol for its synthesis, and a discussion of its current applications. It is important to note that as of the date of this publication, the specific crystal structure of N-(4-Oxocyclohexyl)phthalimide has not been deposited in major public crystallographic databases. Therefore, this document focuses on the available experimental and theoretical data.

Introduction

N-(4-Oxocyclohexyl)phthalimide, also known as **4-Phthalimidocyclohexanone**, is a derivative of phthalimide characterized by the attachment of a 4-oxocyclohexyl group to the nitrogen atom of the isoindole-1,3-dione core.^{[1][2]} This unique molecular architecture makes it a valuable intermediate in organic synthesis. Its applications are primarily found in the manufacturing of electronic materials, such as photoresists, and it has been identified as an impurity or intermediate in the synthesis of some active pharmaceutical ingredients (APIs).^[3]

Physicochemical Properties

The general physicochemical properties of N-(4-Oxocyclohexyl)phthalimide have been reported by various chemical suppliers and databases. A summary of these properties is presented in Table 1.

Property	Value	Reference
CAS Number	104618-32-8	[2][3]
Molecular Formula	C ₁₄ H ₁₃ NO ₃	[2][4][5]
Molecular Weight	243.26 g/mol	[2][4][5]
Appearance	White to almost white powder/crystal	[1][4]
Melting Point	142.0 to 146.0 °C	[1][6]
Purity	>98.0% (GC, qNMR)	[1][4]
Synonyms	4-Phthalimidocyclohexanone, 2-(4-Oxocyclohexyl)-1H- isoindole-1,3(2H)-dione	[1][2][6]

Synthesis of N-(4-Oxocyclohexyl)phthalimide

The most commonly cited method for the synthesis of N-(4-Oxocyclohexyl)phthalimide is the oxidation of 4-(phthalimido)cyclohexanol.[3] This process typically involves the use of an oxidizing agent under controlled conditions to convert the hydroxyl group of the starting material into a ketone.

Experimental Protocol: Oxidation of 4-(phthalimido)cyclohexanol

This protocol is a generalized procedure based on common organic synthesis techniques for similar transformations.

Materials:

- 4-(phthalimido)cyclohexanol

- Sodium hypochlorite (NaOCl) solution
- (2,2,6,6-Tetramethyl-1-piperidinyloxy) radical (TEMPO)
- Sodium bromide (NaBr)
- Dichloromethane (CH₂Cl₂)
- Sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

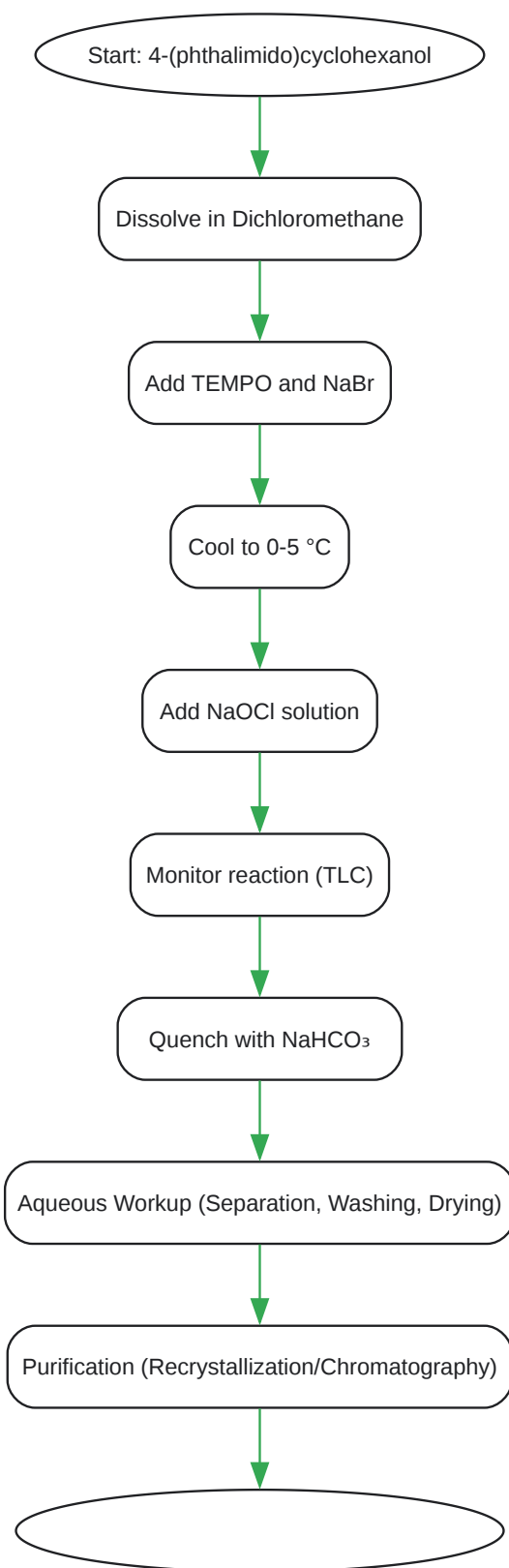
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-(phthalimido)cyclohexanol in dichloromethane.
- Add catalytic amounts of TEMPO and sodium bromide to the solution.
- Cool the mixture in an ice bath.
- Slowly add sodium hypochlorite solution to the reaction mixture while maintaining the temperature at 0-5 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be further purified by recrystallization or column chromatography to yield N-(4-Oxocyclohexyl)phthalimide as a white solid.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of N-(4-Oxocyclohexyl)phthalimide from 4-(phthalimido)cyclohexanol.



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Synthesis of N-(4-Oxocyclohexyl)phthalimide.

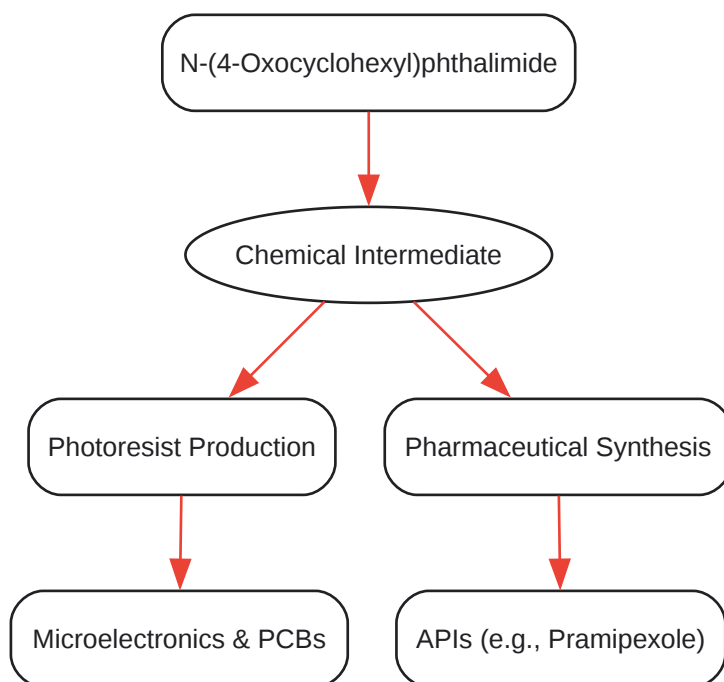
Applications

N-(4-Oxocyclohexyl)phthalimide serves as a crucial building block in different industrial sectors.

- **Electronic Materials:** The primary application of this compound is in the production of photoresists, which are essential for photolithography processes in the semiconductor and printed circuit board (PCB) industries.[3] The phthalimide group's influence on solubility and light sensitivity allows for the creation of intricate patterns required for microelectronics.[3]
- **Pharmaceutical Synthesis:** In the pharmaceutical industry, N-(4-Oxocyclohexyl)phthalimide is recognized as an intermediate or an impurity in the synthesis of certain active pharmaceutical ingredients.[3] For example, it has been noted as an impurity of Pramipexole, a medication used to treat Parkinson's disease and restless legs syndrome.[3]

Logical Relationship of Applications

The following diagram illustrates the role of N-(4-Oxocyclohexyl)phthalimide as a chemical intermediate.



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Applications of N-(4-Oxocyclohexyl)phthalimide.

Conclusion

N-(4-Oxocyclohexyl)phthalimide is a compound with established utility in both materials science and as a pharmaceutical intermediate. While a detailed crystallographic analysis is not publicly available, its synthesis and physicochemical properties are well-documented. Further research into its solid-state structure could provide deeper insights into its material properties and reactivity, potentially broadening its applications.

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